

An In-Depth Technical Guide to Oct-2-ynal: Properties, Synthesis, and Reactivity

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Compound of Interest

Compound Name: Oct-2-ynal

CAS No.: 1846-68-0

Cat. No.: B160346

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Abstract

Oct-2-ynal, a reactive aldehyde featuring a carbon-carbon triple bond, is a valuable building block in organic synthesis. Its unique bifunctional nature allows for a diverse range of chemical transformations, making it a key intermediate in the synthesis of complex molecules, including pharmaceuticals and advanced materials. This technical guide provides a comprehensive overview of the fundamental properties, synthesis, spectroscopic characterization, reactivity, and safe handling of **Oct-2-ynal**, intended for use by researchers and professionals in the chemical sciences.

Core Molecular Properties

Oct-2-ynal is a colorless to pale yellow liquid with a distinct odor.^[1] Its fundamental molecular and physical properties are summarized below.



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Synthesis of Oct-2-ynal

The synthesis of **Oct-2-ynal** can be achieved through several established methodologies in organic chemistry. The choice of synthetic route often depends on the availability of starting materials, desired scale, and laboratory capabilities.

Oxidation of Oct-2-yn-1-ol

A common and direct method for the preparation of **Oct-2-ynal** is the oxidation of the corresponding alcohol, Oct-2-yn-1-ol. This transformation can be efficiently carried out using a variety of oxidizing agents.

Experimental Protocol: Oxidation of Oct-2-yn-1-ol with Pyridinium Dichromate (PDC)

- Reagents and Equipment:
 - Oct-2-yn-1-ol
 - Pyridinium dichromate (PDC)
 - Dichloromethane (CH₂Cl₂)
 - Anhydrous magnesium sulfate (MgSO₄)
 - Round-bottom flask
 - Magnetic stirrer

- Stir bar
- Separatory funnel
- Rotary evaporator
- Procedure:
 - In a clean, dry round-bottom flask, dissolve Oct-2-yn-1-ol in anhydrous dichloromethane.
 - To the stirred solution, add pyridinium dichromate (PDC) in one portion. The amount of PDC should be in slight excess (approximately 1.5 equivalents) relative to the alcohol.
 - Allow the reaction mixture to stir at room temperature for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
 - Wash the filtrate sequentially with 5% HCl solution, saturated NaHCO₃ solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate (MgSO₄).
 - Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield crude **Oct-2-ynal**.
 - Purify the crude product by vacuum distillation or column chromatography on silica gel.

Other Synthetic Approaches

Alternative synthetic routes to **Oct-2-ynal** include:

- Alkyne Hydroboration-Oxidation: This method involves the hydroboration of 1-octyne followed by oxidation to yield the aldehyde.^[2]
- Sonogashira Coupling: This palladium-catalyzed cross-coupling reaction can be employed to couple a terminal alkyne with a suitable formyl-equivalent coupling partner.^[2]

- Grignard Reaction: The reaction of an appropriate Grignard reagent with a suitable electrophile can also be used to construct the **Oct-2-ynal** backbone.[2]

Caption: Synthetic pathways to **Oct-2-ynal**.

Spectroscopic Characterization

The structure of **Oct-2-ynal** can be unequivocally confirmed through a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of **Oct-2-ynal** is expected to show a characteristic signal for the aldehydic proton in the downfield region (δ 9.0-10.0 ppm). The protons on the carbon adjacent to the alkyne and the protons along the alkyl chain will appear in the upfield region, with splitting patterns corresponding to their neighboring protons.
- ^{13}C NMR: The carbon NMR spectrum will exhibit a signal for the carbonyl carbon between δ 190-200 ppm. The sp -hybridized carbons of the alkyne will resonate in the range of δ 70-90 ppm. The remaining sp^3 -hybridized carbons of the pentyl chain will appear in the upfield region.

Infrared (IR) Spectroscopy

The IR spectrum of **Oct-2-ynal** will be dominated by two strong absorption bands:

- A sharp, intense peak around $1700\text{-}1725\text{ cm}^{-1}$, corresponding to the $\text{C}=\text{O}$ stretching vibration of the aldehyde.
- A weaker, sharp absorption in the region of $2200\text{-}2260\text{ cm}^{-1}$, characteristic of the $\text{C}\equiv\text{C}$ triple bond stretch.

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **Oct-2-ynal** will show a molecular ion peak (M^+) at $m/z = 124$. The fragmentation pattern will likely involve cleavage adjacent to the carbonyl group and fragmentation of the alkyl chain.

Chemical Reactivity and Applications

The chemical reactivity of **Oct-2-ynal** is governed by the presence of both the aldehyde and the alkyne functional groups, making it a versatile precursor in organic synthesis.

Reactions at the Aldehyde Group

The aldehyde functionality is electrophilic and readily undergoes nucleophilic addition reactions. This allows for the introduction of a wide variety of substituents at the C1 position.



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Caption: Nucleophilic addition to **Oct-2-ynal**.

Reactions Involving the Alkyne Moiety

The carbon-carbon triple bond can participate in a variety of reactions, including:

- Click Chemistry: The terminal alkyne can undergo copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions.
- Cycloaddition Reactions: The alkyne can act as a dienophile or a dipolarophile in various cycloaddition reactions to form cyclic compounds.^[3]
- Reduction: The triple bond can be selectively reduced to a double bond (alkene) or a single bond (alkane) using appropriate catalytic hydrogenation conditions.

Applications in Synthesis

The dual reactivity of **Oct-2-ynal** makes it a valuable starting material for the synthesis of:

- Pharmaceuticals: As a building block for complex drug candidates.[2]
- Polymers: For incorporation into polymer structures to impart unique properties.[2]
- Natural Products: As an intermediate in the total synthesis of natural products.

Safety and Handling

Oct-2-ynal is a flammable liquid and should be handled with appropriate safety precautions.[2]

It is classified as a skin sensitizer and is very toxic to aquatic life.[1]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

GHS Hazard Statements:

- H317: May cause an allergic skin reaction.[1]
- H400: Very toxic to aquatic life.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P273: Avoid release to the environment.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]

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